

Application Notes and Protocols for (Rac)-SAR131675 in Cell-Based Assays

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Compound of Interest

Compound Name: (Rac)-SAR131675

Cat. No.: B15578845

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Introduction

(Rac)-SAR131675 is a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor-3 (VEGFR-3) tyrosine kinase.[1][2] The "(Rac)" designation in its name refers to the fact that it is a racemic mixture, a common state for chiral molecules in pharmacology. It is crucial to distinguish this from the "Rac" family of small GTPases involved in cell motility. This document provides detailed protocols for the application of **(Rac)-SAR131675** in a cell-based assay to evaluate its inhibitory effect on VEGFR-3 signaling, a key pathway in lymphangiogenesis.

These protocols are intended for researchers, scientists, and drug development professionals working in areas such as oncology and vascular biology.

Mechanism of Action

SAR131675 acts as an ATP-competitive inhibitor of VEGFR-3, thereby blocking its autophosphorylation and downstream signaling cascades.[3] This inhibition is highly selective for VEGFR-3 over other kinases, although some moderate activity on VEGFR-2 has been observed. The primary ligands for VEGFR-3 are VEGF-C and VEGF-D. Activation of VEGFR-3 by these ligands promotes the proliferation and migration of lymphatic endothelial cells, a

process central to lymphangiogenesis.[2][4] By inhibiting VEGFR-3, SAR131675 effectively suppresses these processes, making it a valuable tool for studying and potentially treating diseases associated with excessive lymphatic vessel formation, such as cancer metastasis.[2][4]

Data Presentation

The inhibitory activity of **(Rac)-SAR131675** has been quantified in various assays. The following table summarizes key quantitative data from published studies.

Parameter	Value	Cell Line/System	Assay Type	Reference
IC ₅₀ (VEGFR-3)	23 nM	Cell-free	Kinase Assay	[1][5]
IC ₅₀ (VEGFR-3 autophosphorylation)	20 - 45 nM	HEK cells	Autophosphorylation Assay	[2]
IC ₅₀ (VEGFR-2)	230 nM	Cell-free	Kinase Assay	[3]
IC ₅₀ (VEGFR-1)	>3,000 nM	Cell-free	Kinase Assay	[3]
IC ₅₀ (VEGFC-induced proliferation)	~20 nM	Primary human lymphatic endothelial cells	Proliferation Assay	[2]
IC ₅₀ (VEGFD-induced proliferation)	~20 nM	Primary human lymphatic endothelial cells	Proliferation Assay	[2]

Experimental Protocols

This section details the methodology for a cell-based assay to determine the inhibitory effect of **(Rac)-SAR131675** on the proliferation of primary human lymphatic endothelial cells induced by VEGF-C.

Protocol: Inhibition of VEGF-C-Induced Lymphatic Endothelial Cell Proliferation

1. Materials and Reagents

- Primary Human Lymphatic Microvascular Endothelial Cells (HLMVECs)
- Endothelial Cell Growth Medium (e.g., EGM-2MV)
- Fetal Bovine Serum (FBS)
- Recombinant Human VEGF-C
- **(Rac)-SAR131675**
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay)
- Phosphate Buffered Saline (PBS)
- Trypsin-EDTA

2. Cell Culture

- Culture HLMVECs in Endothelial Cell Growth Medium supplemented with necessary growth factors and 5% FBS.
- Maintain the cells in a humidified incubator at 37°C with 5% CO₂.
- Passage the cells when they reach 80-90% confluency. For the assay, use cells between passages 3 and 7.

3. Assay Procedure

- Cell Seeding:
 - Harvest HLMVECs using Trypsin-EDTA and resuspend them in basal medium (Endothelial Cell Basal Medium with 0.5% FBS).

- Seed the cells into a 96-well plate at a density of 5,000 cells per well in 100 μ L of basal medium.
- Incubate the plate for 24 hours to allow for cell attachment.
- Compound Preparation:
 - Prepare a 10 mM stock solution of **(Rac)-SAR131675** in DMSO.
 - Perform serial dilutions of the stock solution in basal medium to achieve the desired final concentrations (e.g., ranging from 1 nM to 1 μ M). Ensure the final DMSO concentration in all wells is $\leq$ 0.1%.
- Treatment:
 - After 24 hours of incubation, carefully remove the medium from the wells.
 - Add 100 μ L of basal medium containing the different concentrations of **(Rac)-SAR131675** to the respective wells.
 - Include a vehicle control (0.1% DMSO in basal medium) and a positive control (basal medium with VEGF-C only).
 - Pre-incubate the cells with the compound for 1 hour at 37°C.
- Stimulation:
 - Prepare a solution of VEGF-C in basal medium.
 - Add 10 μ L of the VEGF-C solution to each well to a final concentration of 100 ng/mL (except for the negative control wells, which receive 10 μ L of basal medium).
- Incubation:
 - Incubate the plate for 72 hours at 37°C in a 5% CO₂ incubator.
- Cell Viability Measurement:
 - After the incubation period, equilibrate the plate to room temperature for 30 minutes.

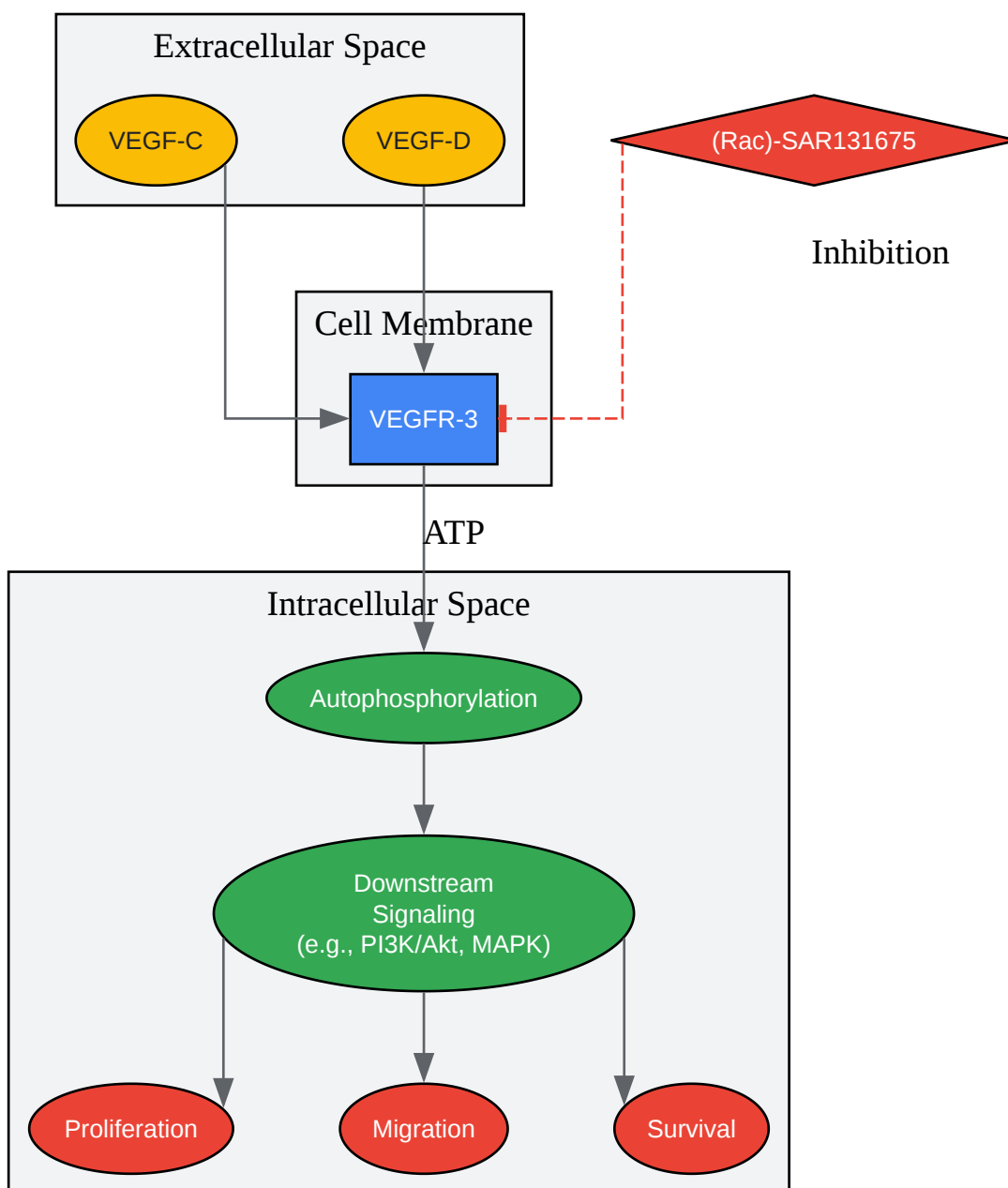
- Add the cell viability reagent to each well according to the manufacturer's instructions (e.g., 100 μ L of CellTiter-Glo® reagent).
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a plate reader.

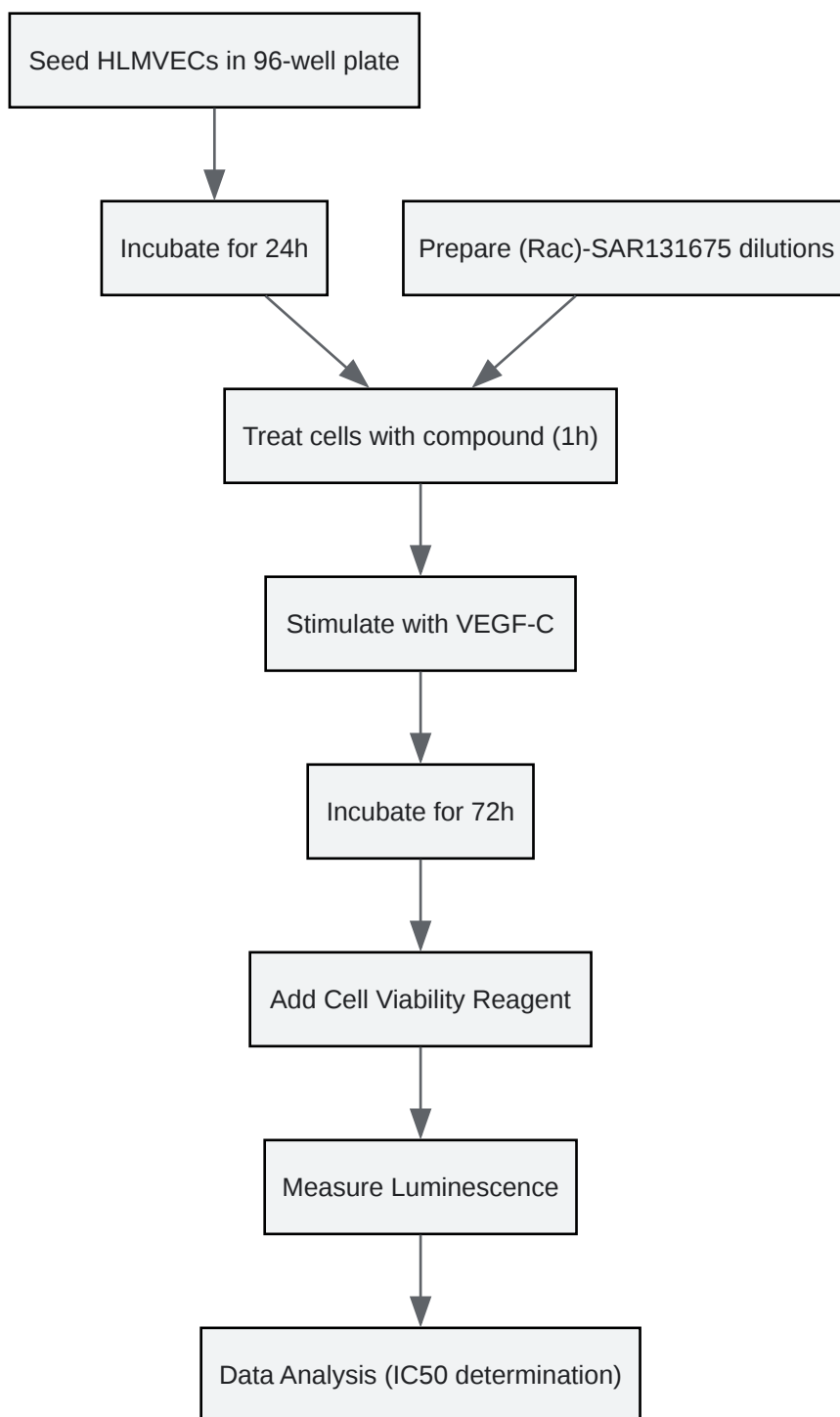
4. Data Analysis

- Subtract the background luminescence (medium only).
- Normalize the data to the vehicle control (cells treated with DMSO and VEGF-C), which represents 100% proliferation.
- Plot the percentage of proliferation against the log concentration of **(Rac)-SAR131675**.
- Calculate the IC₅₀ value by fitting the data to a four-parameter logistic curve using appropriate software (e.g., GraphPad Prism).

Visualizations

Signaling Pathway





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